

Personal protective equipment for handling Whitfield's ointment

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Whitfield's ointment

Cat. No.: B1210463 Get Quote

Essential Safety and Handling of Whitfield's Ointment

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides crucial safety protocols and logistical plans for the handling of **Whitfield's Ointment**, a topical formulation containing 6% benzoic acid and 3% salicylic acid. Adherence to these guidelines is essential for ensuring personnel safety and regulatory compliance within a laboratory setting.

Whitfield's Ointment is primarily used for its keratolytic and antifungal properties.[1][2] The active ingredients, while effective, present potential hazards requiring specific personal protective equipment (PPE) and handling procedures. Benzoic acid can cause skin and eye irritation, while salicylic acid is also a mild irritant and can be harmful if swallowed.[3][4]

Quantitative Safety Data

The following table summarizes the key quantitative safety data for the active components of **Whitfield's Ointment**. This information is critical for risk assessment and for ensuring that handling procedures maintain exposure levels below established safety thresholds.



Chemical Component	CAS Number	OSHA PEL (8-hour TWA)	ACGIH TLV (8-hour TWA)	NIOSH REL (10-hour TWA)	Acceptable Daily Intake (ADI)
Benzoic Acid	65-85-0	15 mg/m³ (Total Dust)¹, 5 mg/m³ (Respirable Fraction)¹	Not Established	Not Established	0-5 mg/kg body weight[5]
Salicylic Acid	69-72-7	5 mg/m³ ²	5 mg/m³ ²	5 mg/m³ ²	Not Established

¹As "Particulates Not Otherwise Regulated (PNOR)".[1] ²Based on the value for the closely related compound, Acetylsalicylic Acid, as a conservative measure.[6]

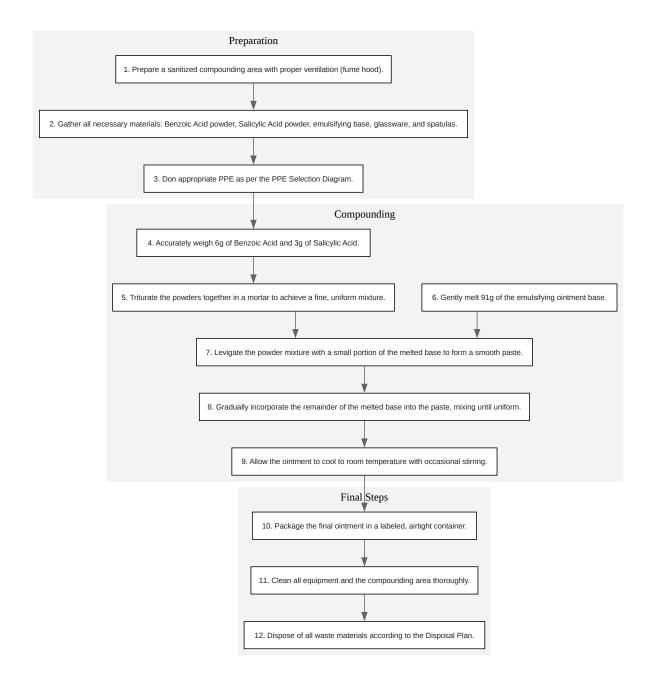
Procedural Guidance: Handling and Compounding

Strict adherence to the following step-by-step protocols is mandatory for all personnel involved in the compounding, handling, and disposal of **Whitfield's Ointment** and its constituent chemicals.

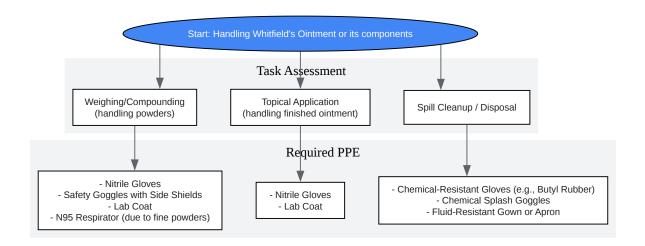
Experimental Workflow for Compounding Whitfield's Ointment

The following diagram outlines the standard operating procedure for the laboratory-scale compounding of **Whitfield's Ointment**.









Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. tsapps.nist.gov [tsapps.nist.gov]
- 2. health.ec.europa.eu [health.ec.europa.eu]
- 3. nj.gov [nj.gov]
- 4. sds.mcmaster.ca [sds.mcmaster.ca]
- 5. researchgate.net [researchgate.net]
- 6. ACETYLSALICYLIC ACID | Occupational Safety and Health Administration [osha.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Whitfield's ointment]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1210463#personal-protective-equipment-for-handling-whitfield-s-ointment]





Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com